

Safeguarding Your Research: Proper Disposal of Pyrazinamide-13C,15N

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Compound of Interest

Compound Name: Pyrazinamide-13C,15N

Cat. No.: B12380957

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For researchers and scientists in the field of drug development, ensuring laboratory safety and proper chemical handling is paramount. This guide provides essential, step-by-step procedures for the safe disposal of **Pyrazinamide-13C,15N**, a stable isotope-labeled compound used in tuberculosis research. Adherence to these protocols is critical for maintaining a safe laboratory environment and complying with regulatory standards.

Chemical and Physical Properties

Understanding the properties of **Pyrazinamide-13C,15N** is the first step in safe handling and disposal. As the isotopic labeling with ¹³C and ¹⁵N does not alter the chemical characteristics of the molecule, the properties are analogous to those of unlabeled pyrazinamide.

Property	Value
Appearance	White crystalline powder[1]
Molecular Formula	C ₄ ¹³ CH ₅ N ₂ ¹⁵ NO
Molecular Weight	Approximately 125.10 g/mol
Melting Point	189 - 191 °C[2]
Solubility	Slightly soluble in water[1]
Stability	Stable under normal conditions[3]
Incompatibilities	Strong oxidizing agents[3]

Personal Protective Equipment (PPE)

Before handling **Pyrazinamide-13C,15N** for any purpose, including disposal, it is mandatory to wear appropriate Personal Protective Equipment (PPE) to prevent exposure.

- **Gloves:** Chemical-resistant gloves, such as nitrile or neoprene, are recommended.[3]
- **Eye Protection:** Safety goggles or glasses should be worn.[3]
- **Lab Coat:** A lab coat or other protective clothing is necessary to prevent skin contact.[3]
- **Respiratory Protection:** If there is a risk of generating dust, a NIOSH/MSHA-approved respirator should be used.[3]

Step-by-Step Disposal Protocol

The proper disposal of **Pyrazinamide-13C,15N**, like other chemical waste, must be conducted in accordance with all applicable federal, state, and local regulations.[2] The following protocol outlines the general steps for its disposal in a laboratory setting.

1. Waste Identification and Segregation:

- **Labeling:** Clearly label a dedicated waste container as "Hazardous Waste: **Pyrazinamide-13C,15N**". Include the chemical name and any other information required by your institution's Environmental Health and Safety (EHS) department.
- **Segregation:** Do not mix **Pyrazinamide-13C,15N** waste with other chemical waste streams unless explicitly permitted by your EHS guidelines. Incompatible materials can lead to dangerous reactions.

2. Disposal of Unused or Expired Product:

- **Solid Waste:** For solid **Pyrazinamide-13C,15N**, carefully transfer the material into the labeled hazardous waste container. Avoid creating dust.[3]
- **Solutions:** If the compound is in a solution, it should be collected in a compatible, leak-proof container. Do not dispose of it down the drain.

3. Disposal of Contaminated Materials:

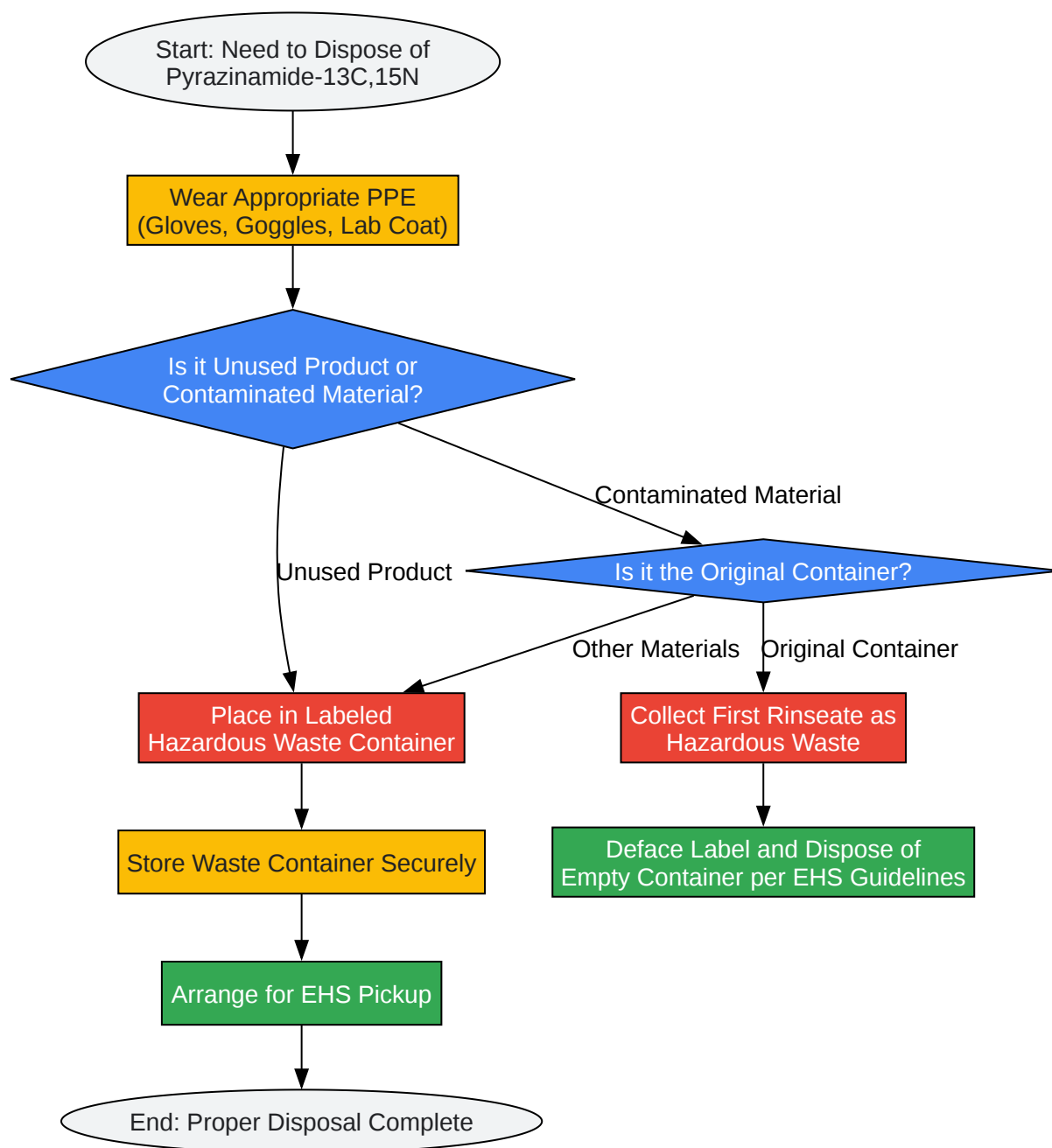
- Labware: Disposable labware (e.g., pipette tips, weighing boats) that has come into contact with **Pyrazinamide-13C,15N** should be placed in the designated solid hazardous waste container.
- Empty Containers:
 - Thoroughly empty the original container.
 - The first rinse of the container with a suitable solvent should be collected and disposed of as hazardous waste.^[4]
 - After rinsing, deface or remove the original label.^[4] The container can then typically be disposed of as regular lab glass or plastic waste, but confirm this with your institutional guidelines.

4. Waste Storage and Collection:

- Storage: Store the sealed hazardous waste container in a designated, well-ventilated area, away from incompatible materials.
- Collection: Arrange for the collection of the hazardous waste through your institution's EHS department. Follow their specific procedures for waste pickup requests.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **Pyrazinamide-13C,15N**.



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Caption: Workflow for the safe disposal of **Pyrazinamide-13C,15N**.

By adhering to these procedures, you contribute to a safer research environment and ensure the responsible management of chemical waste. Always consult your institution's specific safety and disposal guidelines.

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References

- 1. Pyrazinamide | 98-96-4 [chemicalbook.com]
- 2. www3.paho.org [www3.paho.org]
- 3. trekds.com [trekds.com]
- 4. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
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